

An In-depth Technical Guide to 16:0 EPC Chloride

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Compound of Interest

Compound Name: 16:0 EPC chloride

Cat. No.: B15594254

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Introduction

16:0 EPC Chloride, also known as 1,2-dipalmitoyl-sn-glycero-3-ethylphosphocholine chloride (DPEPC), is a cationic phospholipid that has garnered significant interest in the field of drug delivery and gene therapy. Its unique chemical structure, featuring two saturated 16-carbon acyl chains and a positively charged headgroup, allows it to form stable liposomes and efficiently complex with negatively charged nucleic acids, such as DNA and RNA. This property makes it a valuable tool for transfecting cells with genetic material for research and therapeutic purposes. This technical guide provides a comprehensive overview of the physicochemical properties, experimental applications, and cellular interactions of **16:0 EPC Chloride**.

Physicochemical Properties

The fundamental characteristics of **16:0 EPC Chloride** are summarized in the table below, providing essential data for its use in experimental settings.

Property	Value	Reference
Synonyms	1,2-dipalmitoyl-sn-glycero-3-ethylphosphocholine chloride, DPEPC, EDPPC	
Molecular Formula	C ₄₂ H ₈₅ ClNO ₈ P	
Molecular Weight	798.55 g/mol	
CAS Number	328250-18-6	
Appearance	White to off-white powder	
Purity	≥95%	
Solubility	Chloroform (10 mg/ml), Ethanol (25 mg/ml)	
Storage	-20°C	

Experimental Protocols

The following sections detail standardized protocols for the preparation of liposomes containing **16:0 EPC Chloride** and their subsequent use in cell transfection.

Liposome Preparation using the Thin-Film Hydration Method

This protocol describes the formation of unilamellar liposomes incorporating **16:0 EPC Chloride**.

- Lipid Film Formation:
 - In a round-bottom flask, dissolve **16:0 EPC Chloride** and any co-lipids (e.g., DOPE, cholesterol) in chloroform or a chloroform:methanol mixture.
 - Remove the organic solvent using a rotary evaporator under vacuum to form a thin, uniform lipid film on the inner surface of the flask.

- Further dry the film under high vacuum for at least 2 hours to remove any residual solvent.
- Hydration:
 - Hydrate the lipid film by adding a suitable aqueous buffer (e.g., PBS, HEPES-buffered saline) pre-heated to a temperature above the phase transition temperature of the lipids.
 - Agitate the flask by vortexing or gentle swirling to facilitate the formation of multilamellar vesicles (MLVs).
- Vesicle Size Reduction (Sonication):
 - To produce small unilamellar vesicles (SUVs), sonicate the MLV suspension using a bath sonicator or a probe sonicator. Maintain the temperature above the lipid phase transition temperature during sonication.
 - Continue sonication until the suspension becomes clear.
- Purification:
 - To remove any large aggregates or titanium particles (if a probe sonicator was used), centrifuge the liposome suspension.

Cell Transfection with 16:0 EPC Chloride Lipoplexes

This protocol outlines the general steps for transfecting mammalian cells with nucleic acids using liposomes formulated with **16:0 EPC Chloride**.

- Cell Seeding:
 - The day before transfection, seed the target cells in a multi-well plate to ensure they are in the logarithmic growth phase and reach 70-90% confluency at the time of transfection.
- Lipoplex Formation:
 - In a sterile tube, dilute the desired amount of nucleic acid (plasmid DNA, siRNA, etc.) in a serum-free medium.

- In a separate sterile tube, dilute the **16:0 EPC Chloride** liposome suspension in a serum-free medium.
- Combine the diluted nucleic acid and liposome solutions and incubate at room temperature for 15-30 minutes to allow for the formation of lipoplexes.
- Transfection:
 - Aspirate the growth medium from the cells and wash with serum-free medium.
 - Add the lipoplex-containing medium to the cells.
 - Incubate the cells with the lipoplexes for 4-6 hours at 37°C in a CO₂ incubator.
- Post-Transfection:
 - After the incubation period, remove the transfection medium and replace it with a complete growth medium.
 - Incubate the cells for 24-72 hours before assaying for gene expression or the desired downstream effect.

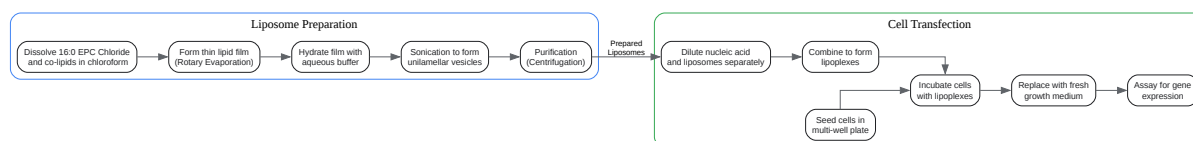
Cellular Uptake and Signaling

The primary mechanism by which cells internalize cationic lipoplexes, such as those formed with **16:0 EPC Chloride**, is through endocytosis. The positively charged surface of the lipoplexes interacts with the negatively charged cell membrane, initiating the uptake process.

While **16:0 EPC Chloride** is primarily a delivery vehicle, the introduction of cationic lipoplexes into cells can trigger downstream signaling events. This is often a general cellular response to the influx of foreign material and the perturbation of the cell membrane rather than a specific pathway activated by the lipid itself. These responses can include the activation of pro-inflammatory and pro-apoptotic pathways.^[1]

Visualizations

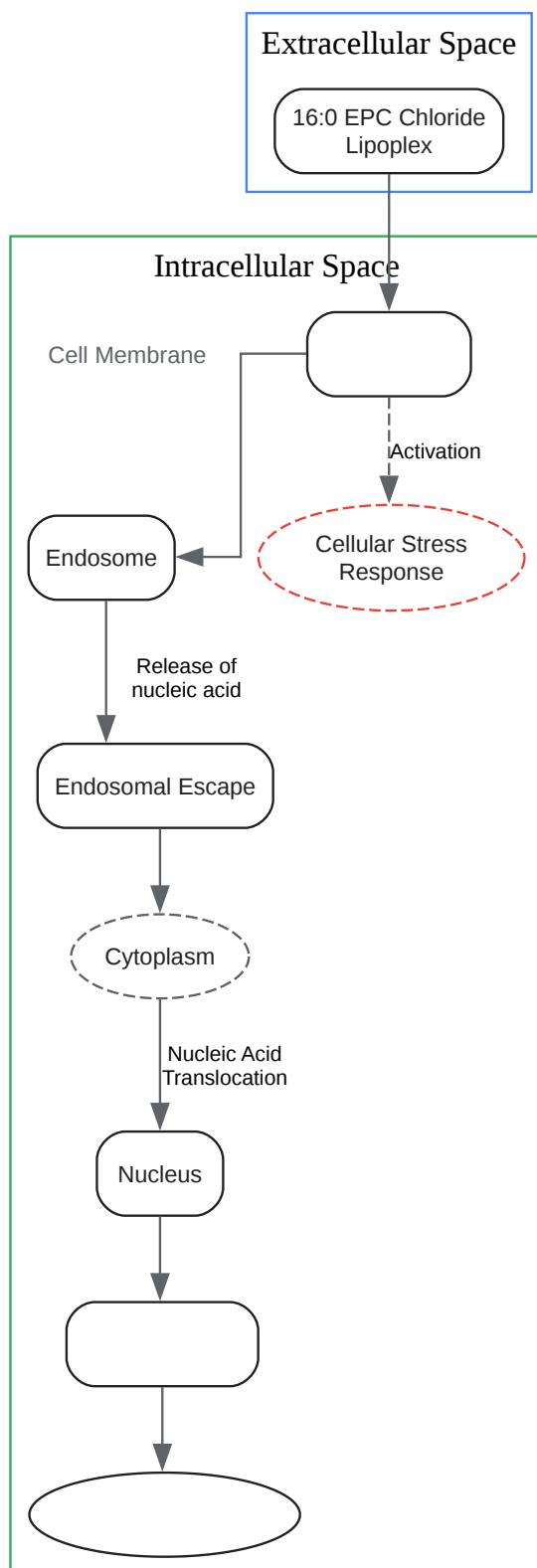
Experimental Workflow for Liposome Preparation and Transfection



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Caption: Workflow for the preparation of **16:0 EPC Chloride** liposomes and subsequent cell transfection.

Generalized Signaling Pathway of Cationic Lipoplex Uptake



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Caption: Generalized pathway of cellular uptake and downstream effects of cationic lipoplexes.

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References

- 1. Cationic lipids activate intracellular signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
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